

Sqm-nbd synthesis and purification protocols

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Compound of Interest

Compound Name: *Sqm-nbd*
Cat. No.: *B12403046*

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Synthesis Protocols

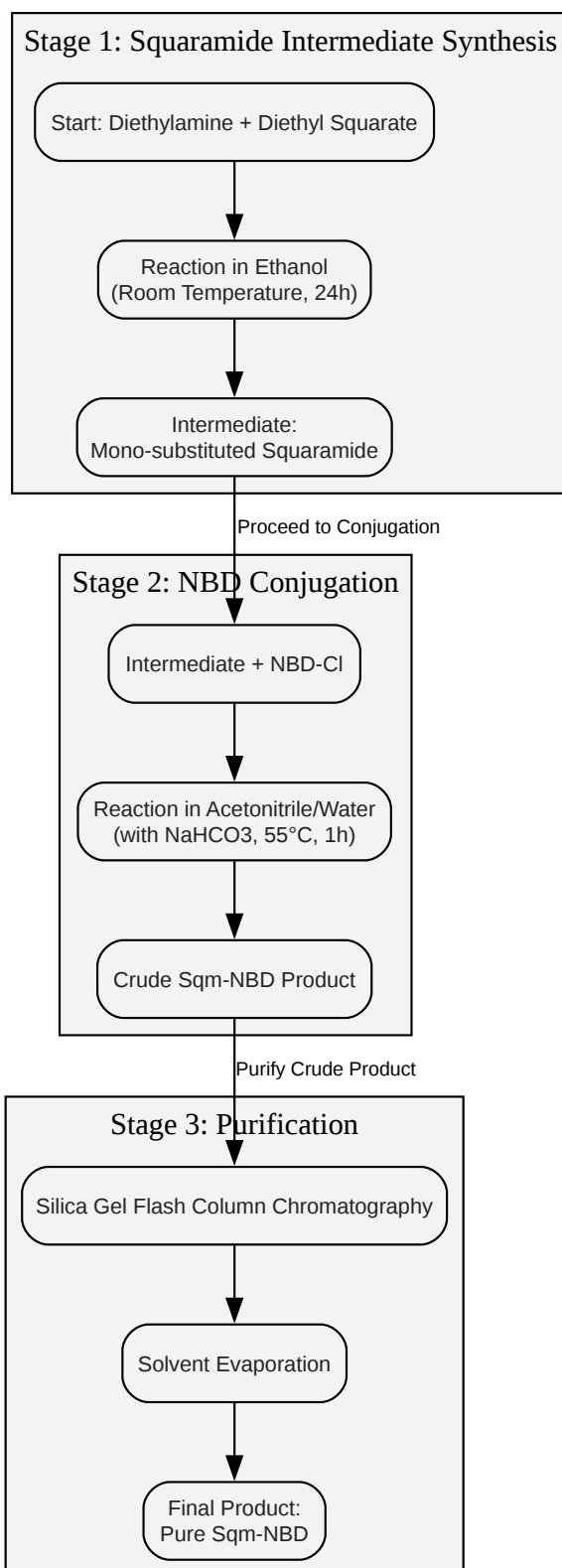
The synthesis of an **Sqm-NBD** conjugate typically involves a multi-step process. A common strategy is the condensation reaction between an amine and a dialkyl squarate, followed by conjugation with the NBD fluorophore. The following protocol is a representative example based on established methodologies for squaramide and NBD chemistry.^{[4][5]}

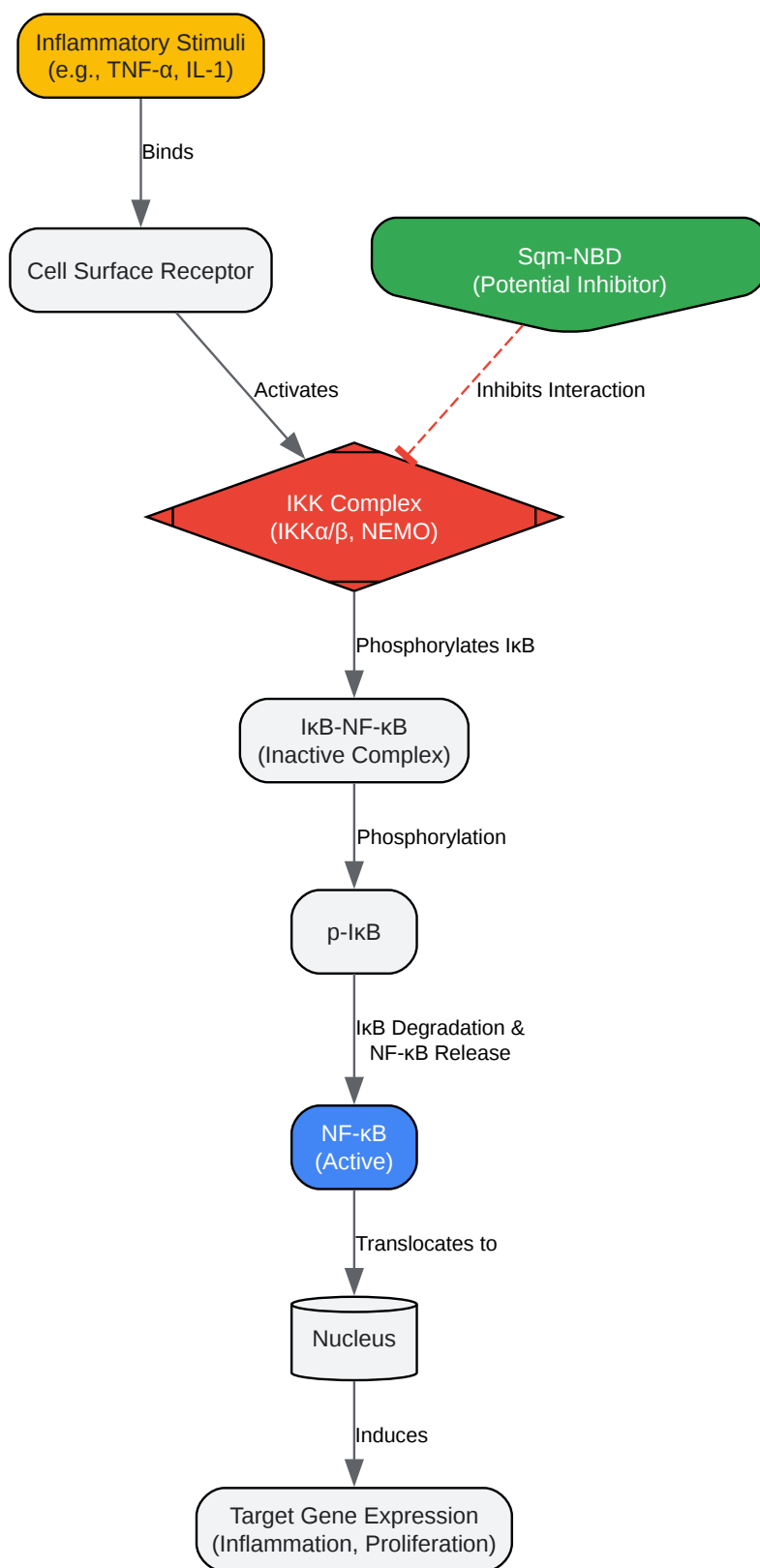
Proposed Synthetic Pathway

A plausible synthetic route involves two main stages:

- **Synthesis of an Amino-Functionalized Squaramide Intermediate:** This is achieved by reacting a diamine with diethyl squarate. The stoichiometry is controlled to favor the mono-substituted product, which retains a reactive site for the subsequent step.
- **Conjugation with NBD-Cl:** The amino-functionalized squaramide is then reacted with 4-chloro-7-nitrobenzofurazan (NBD-Cl), a common reagent for fluorescently labeling amines. This reaction proceeds via a nucleophilic aromatic substitution.

Experimental Workflow: Synthesis of Sqm-NBD





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References

- 1. Synthesis and DNase I Inhibitory Properties of New Squaramides - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. NBD-based synthetic probes for sensing small molecules and proteins: design, sensing mechanisms and biological applications - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 4. Synthesis and evaluation of squaramide and thiosquaramide inhibitors of the DNA repair enzyme SNM1A - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. Synthesis, Optical Properties, and Antiproliferative Evaluation of NBD-Triterpene Fluorescent Probes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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